

# An In-depth Technical Guide to 5-O-Demethyl-28-hydroxy-Avermectin A1a

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## Compound of Interest

Compound Name: 5-O-Demethyl-28-hydroxy-Avermectin A1a

Cat. No.: B15584996

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## Introduction

Avermectins, a class of 16-membered macrocyclic lactones produced by the soil actinomycete *Streptomyces avermitilis*, are potent anthelmintic and insecticidal agents. Their derivatives are widely used in veterinary medicine and agriculture. **5-O-Demethyl-28-hydroxy-Avermectin A1a** is a metabolite and degradation product of Avermectin B1a. Understanding the molecular structure, properties, and biological activity of such metabolites is crucial for assessing the overall efficacy, safety, and environmental impact of the parent compounds. This technical guide provides a comprehensive overview of the core molecular and functional aspects of **5-O-Demethyl-28-hydroxy-Avermectin A1a**.

## Molecular Structure and Physicochemical Properties

**5-O-Demethyl-28-hydroxy-Avermectin A1a** is derived from its parent compound, Avermectin A1a, through demethylation at the 5-O position of the oleandrose sugar moiety and hydroxylation at the C28 position.

Based on the structure of Avermectin A1a, the deduced molecular structure of **5-O-Demethyl-28-hydroxy-Avermectin A1a** is presented below.

Deduced Molecular Structure:

(A definitive 2D image for **5-O-Demethyl-28-hydroxy-Avermectin A1a** is not publicly available. The following is a representation based on the known structure of Avermectin A1a and the specified modifications.)

Caption: Deduced structural components of **5-O-Demethyl-28-hydroxy-Avermectin A1a**.

## Physicochemical Data

The following table summarizes the known quantitative data for **5-O-Demethyl-28-hydroxy-Avermectin A1a**.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C48H72O15	LGC Standards
Molecular Weight	889.08 g/mol	LGC Standards
CAS Number	96722-46-2	LGC Standards
Appearance	Not specified	-
Solubility	Not specified	-
Melting Point	Not specified	-

## Biological Activity and Mechanism of Action

While specific quantitative biological activity data such as IC<sub>50</sub> or K<sub>i</sub> values for **5-O-Demethyl-28-hydroxy-Avermectin A1a** are not readily available in the public domain, its activity can be inferred from the well-established mechanism of the parent avermectin compounds.

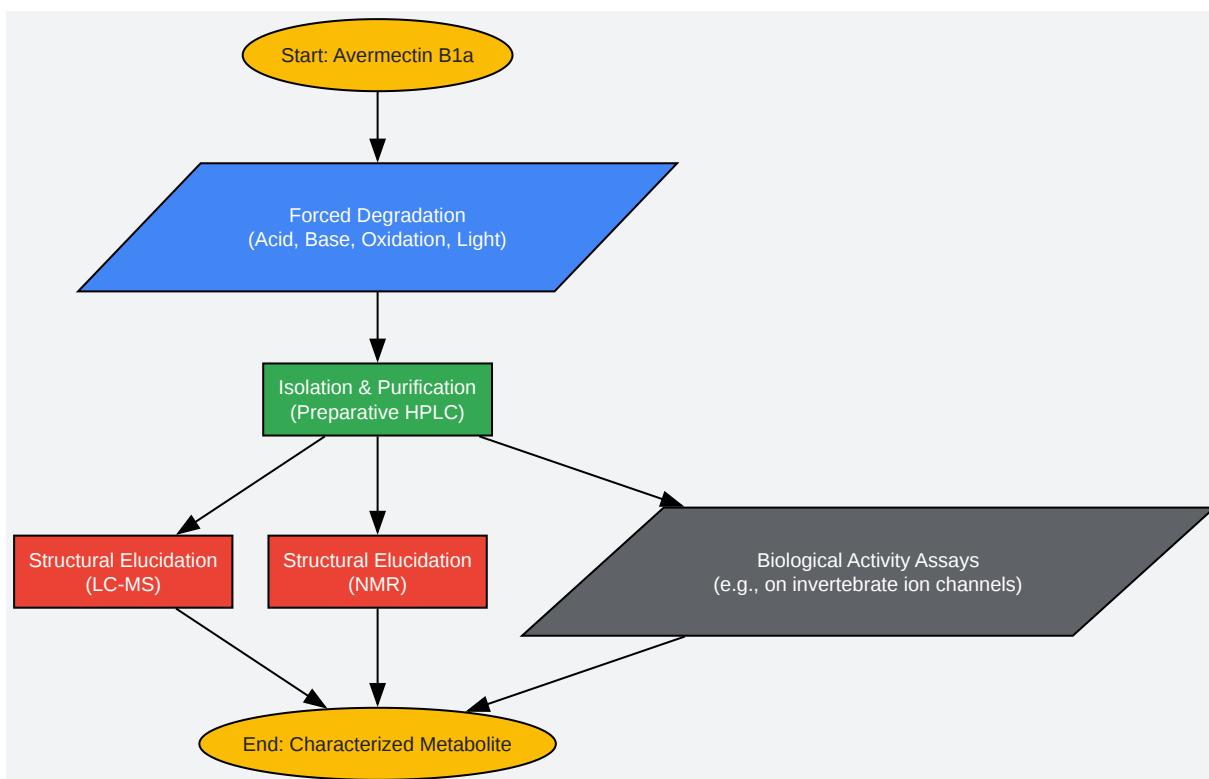
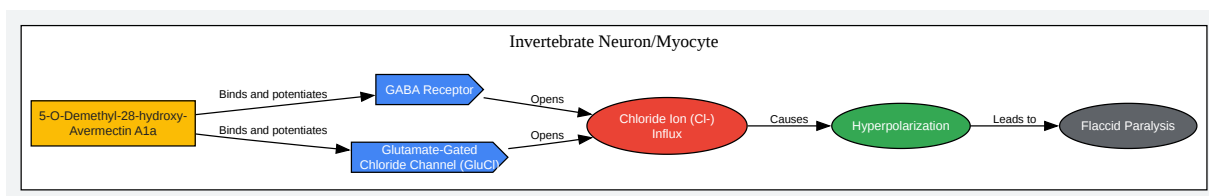
Avermectins primarily exert their anthelmintic and insecticidal effects by modulating ligand-gated ion channels in invertebrates.

The primary targets are glutamate-gated chloride channels (GluCl<sub>s</sub>) and gamma-aminobutyric acid (GABA) receptors. Binding of avermectins to these receptors leads to an increased influx of chloride ions into nerve and muscle cells, causing hyperpolarization and subsequent flaccid paralysis of the affected parasites.

The structural modifications (demethylation and hydroxylation) in **5-O-Demethyl-28-hydroxy-Avermectin A1a** compared to the parent compound may influence its binding affinity to these receptors and, consequently, its biological potency. Generally, metabolites of avermectins are less toxic than the parent compound.

## Signaling Pathway

The following diagram illustrates the proposed signaling pathway for avermectins, which is expected to be similar for **5-O-Demethyl-28-hydroxy-Avermectin A1a**.



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## References

- 1. 5-O-demethyl-28-hydroxy-Avermectin A1a | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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